

Application Notes and Protocols for Sancycline in Bacterial Cell Culture Experiments

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Compound of Interest

Compound Name: Sancycline
CAS No.: 6625-20-3; 808-26-4
Cat. No.: B15560047

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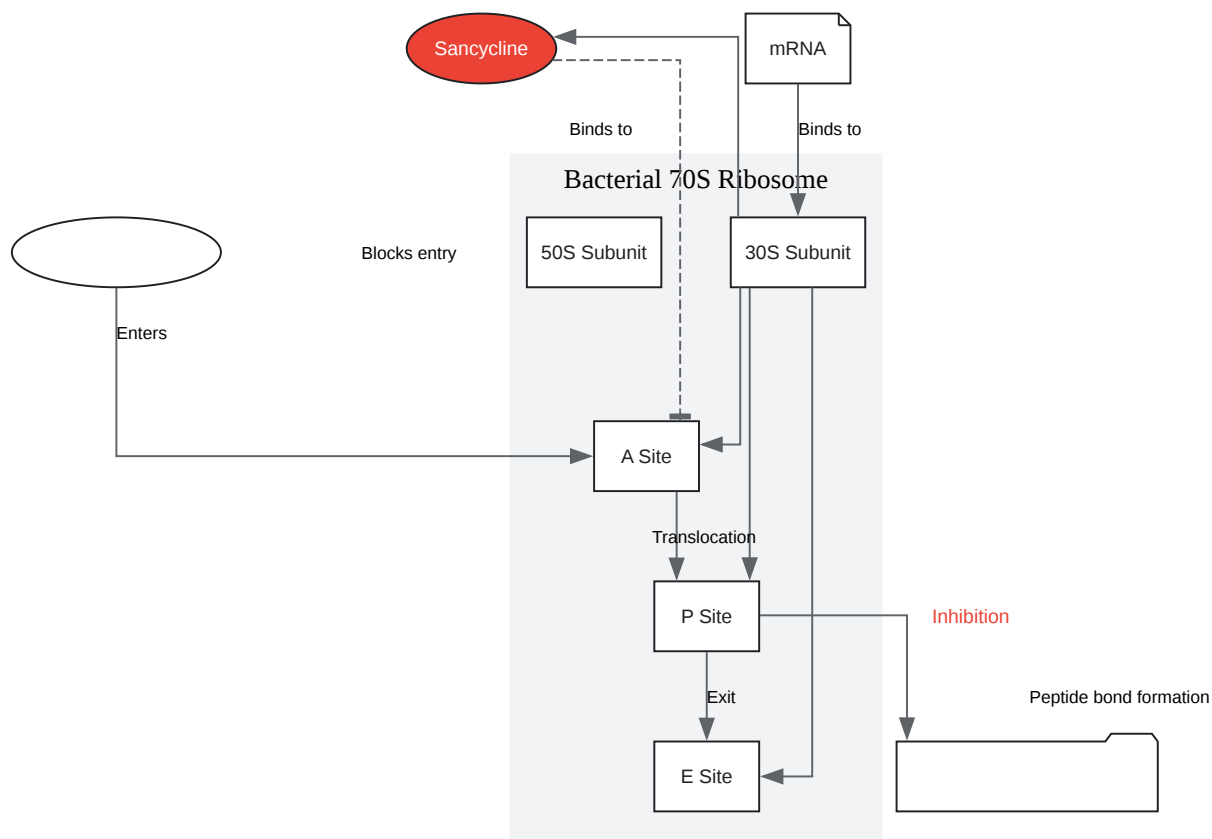
For Researchers, Scientists, and Drug Development Professionals

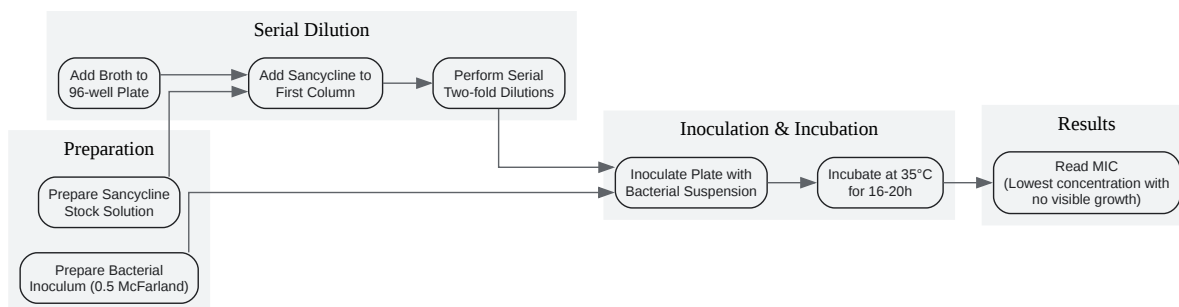
Introduction

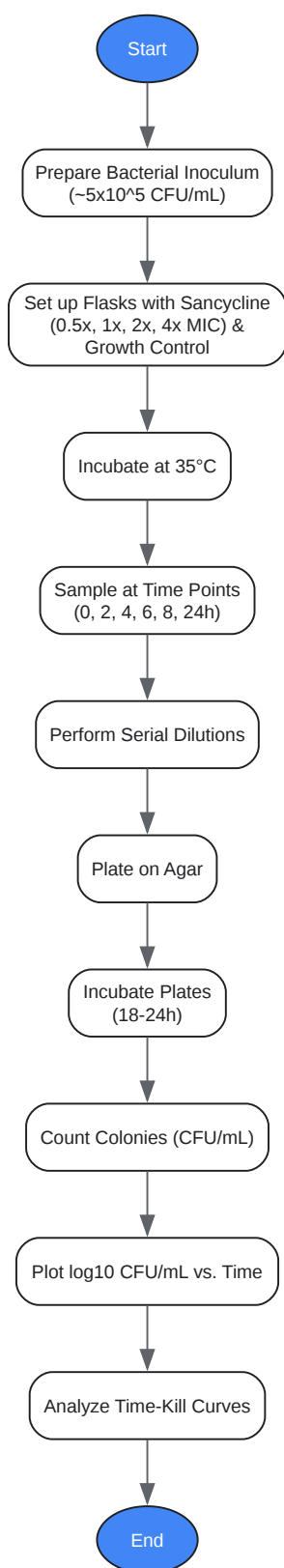
Sancycline is a semisynthetic tetracycline antibiotic that demonstrates a broad spectrum of activity against various Gram-positive and Gram-negative bacteria, including anaerobic and some tetracycline-resistant strains.^{[1][2][3][4]} Its primary mechanism of action involves the inhibition of bacterial protein synthesis, making it a valuable tool for research in microbiology, infectious diseases, and drug development.^[4] These application notes provide detailed protocols for utilizing **Sancycline** in common bacterial cell culture experiments and summarize its in vitro activity.

Mechanism of Action

Sancycline, like other tetracyclines, functions by reversibly binding to the 30S ribosomal subunit in bacteria.^[4] This binding action blocks the attachment of aminoacyl-tRNA to the ribosomal A site, thereby preventing the addition of amino acids to the growing polypeptide chain and effectively halting protein synthesis.^[4] This bacteriostatic action inhibits bacterial growth and replication.







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References

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